

famoxadone application rates crops diseases

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Compound Focus: Famoxadone

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Famoxadone Overview and Target Spectrum

Famoxadone is a broad-spectrum fungicide known for its protective action against a range of economically significant plant pathogenic fungi [1]. Its key characteristics are summarized in the following table.

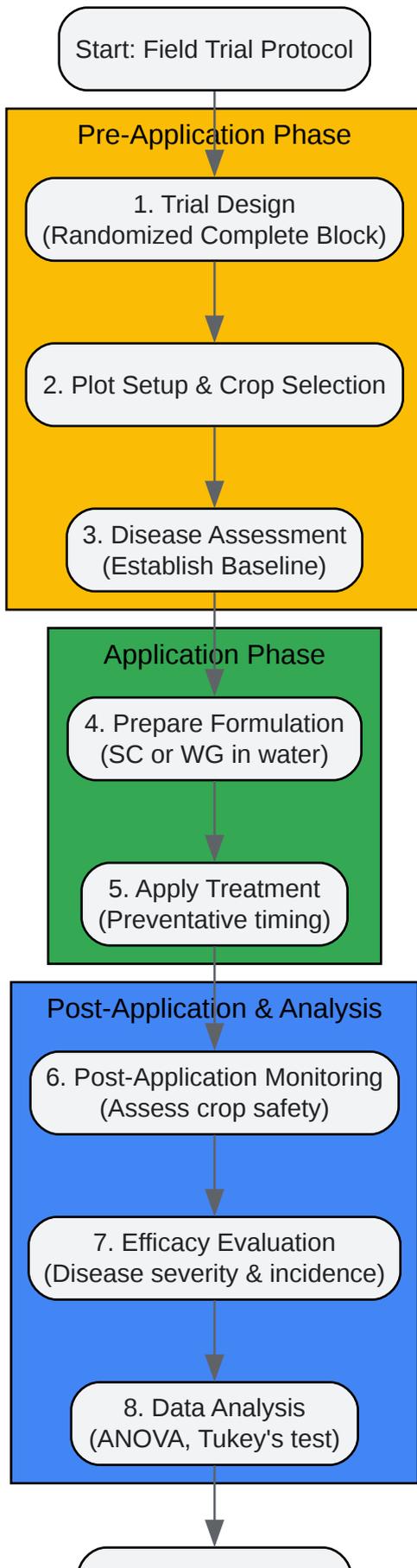
Property	Specification
Chemical Name	(RS)-3-anilino-5-methyl-5-(4-phenoxyphenyl)-1,3-oxazolidine-2,4-dione [1]
FRAC Code	11 (QoI Fungicide) [1]
Mode of Action	Inhibits mitochondrial respiration by disrupting the cytochrome bc1 complex (Complex III), leading to a loss of energy (ATP) production in the fungus [1] [2].
Primary Formulations	Suspension Concentrate (SC), Wettable Granule (WG) [3] [2]
Key Strengths	Broad-spectrum activity, strong protective and residual action, translaminar movement, and high rainfastness [3] [2].

Famoxadone is effective against several major disease groups. The table below outlines its primary target pathogens and the corresponding crops [1] [3] [2].

Target Pathogen Group	Example Diseases	Example Crops
Oomycetes	Late blight (<i>Phytophthora infestans</i>), Downy mildews (e.g., <i>Plasmopara viticola</i>)	Potatoes, Tomatoes, Grapes, Cucurbits, Onions [1] [3] [2]
Ascomycetes	Early blight (<i>Alternaria solani</i>), Anthracnose, Leaf blights	Potatoes, Tomatoes [1]

Experimental Protocol for Field Evaluation

The following workflow outlines the key stages for designing and conducting a field trial to evaluate the efficacy of a fungicide like **famoxadone**. This general protocol can be adapted once specific application rates are obtained.



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Key Methodological Details

- **Trial Design:** Use a **Randomized Complete Block Design (RCBD)** with a minimum of four replications to account for field variability [4].
- **Application Timing and Method:** Apply the fungicide **preventatively**, before disease symptoms appear or at the very early stages of an outbreak. Use calibrated spray equipment to ensure uniform coverage, typically delivering a spray volume of 200-800 L/ha for field crops [4] [5].
- **Data Collection and Analysis:** Assess disease severity and incidence at regular intervals (e.g., 7, 14, 21 days after application). Calculate the percentage of disease control and subject the data to analysis of variance (ANOVA), with means separated using a test like **Tukey's HSD** at a significance level of $p < 0.05$ [4].

Resistance Management and Strategic Use

To ensure the long-term efficacy of **famoxadone**, it is crucial to implement robust resistance management strategies, as it is a site-specific fungicide (FRAC Group 11) with a high inherent risk of resistance development [1].

- **Use in Mixtures:** Always combine **famoxadone** with fungicides from different FRAC groups. A prominent and effective example is its pre-formulated mixture with **cymoxanil** (which has a different mode of action). This provides synergistic disease control and robust anti-resistance properties [3] [2].
- **Rotate with Other Modes of Action:** Avoid consecutive applications of **famoxadone** or other Group 11 fungicides. Rotate with effective fungicides from unrelated chemical groups within and across growing seasons.

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